

# 6-Aminoindolin-2-one melting point

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## Compound Focus: 6-Aminoindolin-2-one

CAS No.: 150544-04-0

Cat. No.: S667192

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## Physical Property Data

The table below summarizes the available data for **6-Aminoindolin-2-one** (CAS 150544-04-0).

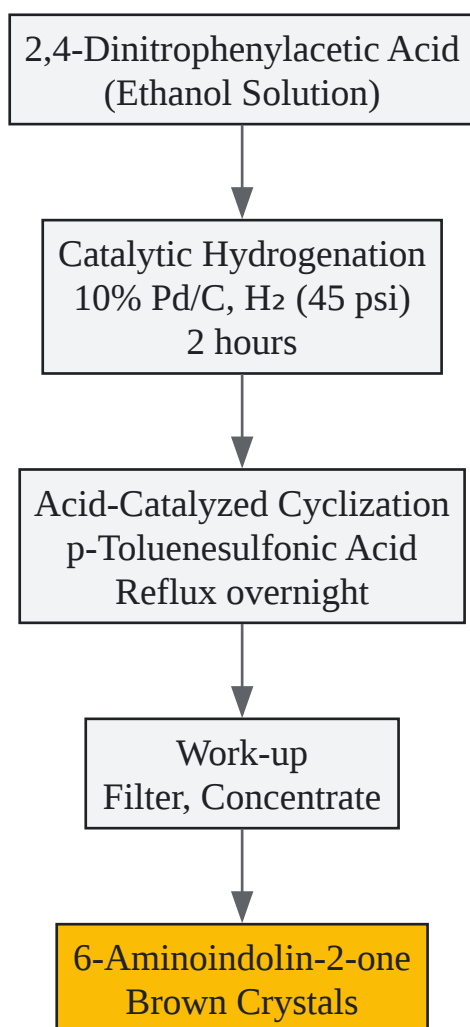
Property	Value	Method / Notes
Melting Point	200 °C	Experimental, with decomposition [1]
Melting Point	137.96 °C	Predicted (EPI Suite) [2]
Boiling Point	394.3 ± 42.0 °C	Predicted [1]
Density	1.307 ± 0.06 g/cm <sup>3</sup>	Predicted [1]
Water Solubility	9396.5 mg/L	Predicted (EPI Suite) [2]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> N <sub>2</sub> O [1] [2]	-
Molecular Weight	148.16 g/mol [1] [2]	-

## Synthesis and Experimental Context

The experimental melting point of **200 °C** is documented in a synthesis procedure from a 2005 patent [1]. The protocol involves a two-step, one-pot reaction.

- **Key Step 1: Catalytic Hydrogenation** A solution of 2,4-dinitrophenylacetic acid in ethanol is treated with a 10% Pd/C catalyst and hydrogenated at 45 psi hydrogen pressure for 2 hours [1].
- **Key Step 2: Acid-Catalyzed Cyclization** Following hydrogenation, p-toluenesulfonic acid is added to the reaction mixture, which is then heated to reflux overnight. The product precipitates from the solution upon cooling and concentration [1].

This synthesis workflow can be visualized as follows:



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## Safety and Handling Information

While a specific safety data sheet for **6-aminoindolin-2-one** was not located, it is prudent to handle all chemicals with care. Data for a closely related compound, 7-aminoindolin-2-one, indicates potential hazards including **skin irritation, serious eye irritation, acute toxicity if swallowed, and specific target organ toxicity upon single exposure** [3].

## Methodology for Determination

The provided melting point is an **experimental value** from published chemical literature rather than a computational prediction [1]. The mention of decomposition is a critical experimental observation, indicating the compound may undergo chemical change at its melting point rather than cleanly liquefying.

Please note that the provided synthesis and hazard information are from literature and patents. You should adapt and validate any experimental procedures in your laboratory and consult relevant, up-to-date safety documentation before working with this compound.

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## References

1. 2H-INDOL- 2 - ONE , 6 -AMINO-1,3-DIHYDRO- CAS#: 150544-04-0 [chemicalbook.com]
2. - 6 - aminoindolin - 2 (150544-04-0) - Chemical Safety... - Chemchart one [chemchart.com]
3. CAS # 25369-32-8, 7- Aminoindolin - 2 - one ... - chemBlink [chemblink.com]

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